



Application Notes and Protocols for Preparing Irilone Stock Solutions in DMSO

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Introduction

Irilone is a naturally occurring isoflavone found in plants such as red clover (Trifolium pratense) [1][2]. It has garnered significant interest in biomedical research for its ability to potentiate progesterone receptor (PR) signaling[3][4][5]. This activity suggests its potential as a therapeutic agent for gynecological conditions like endometriosis and certain cancers where progesterone action is beneficial[3][5]. Accurate and consistent preparation of **Irilone** stock solutions is critical for obtaining reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for **Irilone**. This document provides a detailed protocol for preparing, storing, and utilizing **Irilone** stock solutions for research applications.

Quantitative Data Summary

The physical and chemical properties of **Irilone** are summarized below. Proper handling and storage are crucial for maintaining the compound's integrity.



Property	Value	Source
Molecular Formula	C16H10O6	[1][2]
Molecular Weight	298.25 g/mol	[1][6]
CAS Number	41653-81-0	[1][2]
Appearance	White to off-white solid	[1]
Solubility in DMSO	4 mg/mL (approx. 13.41 mM)	[1][7]
Powder Storage	-20°C for 3 years or 4°C for 2 years	[1]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	[1]

Note: The solubility of **Irilone** in DMSO may require ultrasonication and warming. It is recommended to use newly opened, anhydrous DMSO as the solvent is hygroscopic, which can impact solubility[1][7].

Experimental Protocol: Preparing a 10 mM Irilone Stock Solution

This protocol describes the preparation of a 10 mM stock solution of Irilone in DMSO.

Materials and Equipment:

- **Irilone** powder (purity ≥98%)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Analytical balance
- Spatula
- Vortex mixer



- Water bath sonicator
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- Calculate Required Mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of Irilone needed.
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 298.25 g/mol x 1000 mg/g
 - Mass = 2.98 mg
- Weighing: Carefully weigh out 2.98 mg of Irilone powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Solubilization:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Irilone** powder.
 - Vortex the tube vigorously for 1-2 minutes to initially mix the compound.
- Heating and Sonication: As complete dissolution may be difficult at room temperature, gentle
 heating and sonication are recommended[1][7].
 - Place the tube in a water bath sonicator set to a temperature between 30-40°C.
 - Sonicate for 10-15 minutes, or until the solution is clear and all particulate matter has dissolved. Periodically vortex the tube during this process.
- Final Check and Aliquoting:
 - Once fully dissolved, visually inspect the solution to ensure there are no precipitates.

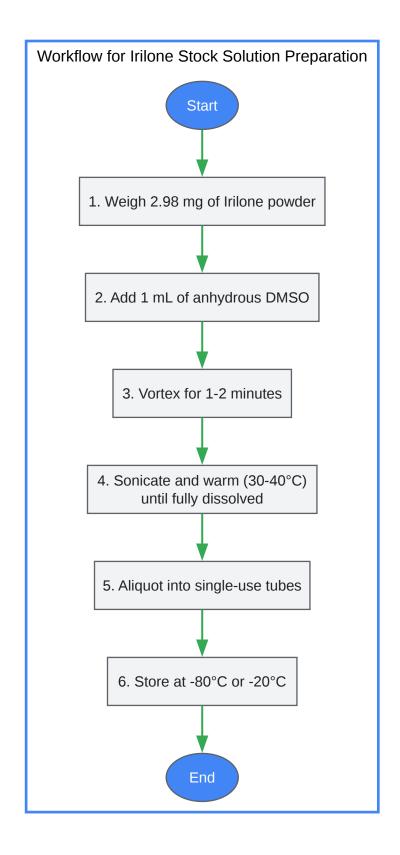
Methodological & Application





- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 μL) in sterile microcentrifuge tubes[1].
- Storage: Store the aliquots in a tightly sealed container at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month)[1].





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Caption: A flowchart illustrating the step-by-step protocol for preparing **Irilone** stock solution.



Application Example: Dilution for Cell Culture Experiments

Irilone has been used in cell culture assays at concentrations around 10 μ M to study its effects on progesterone signaling[8].

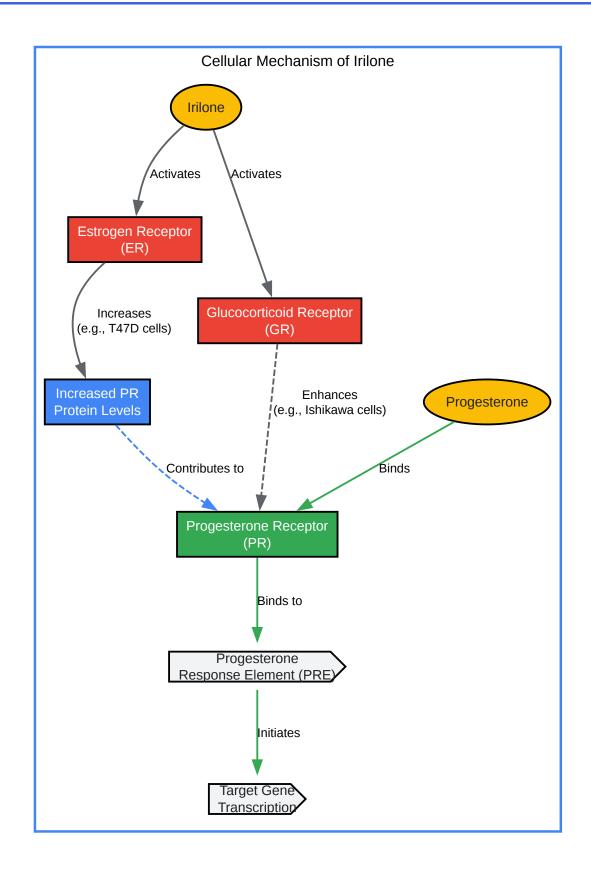
To prepare a 10 μM working solution from a 10 mM stock:

- Thawing: Thaw one aliquot of the 10 mM **Irilone** stock solution at room temperature.
- Dilution Calculation (for 1 mL final volume):
 - Use the formula: C₁V₁ = C₂V₂
 - \circ (10 mM) x V₁ = (10 μ M) x (1 mL)
 - \circ (10,000 μ M) x V₁ = (10 μ M) x (1000 μ L)
 - \circ V₁ = (10 x 1000) / 10,000 = 1 μ L
- Preparation: Add 1 μL of the 10 mM Irilone stock solution to 999 μL of cell culture medium to achieve a final concentration of 10 μM. The final concentration of DMSO in the medium will be 0.1%, a level generally well-tolerated by most cell lines[8].

Mechanism of Action: Potentiation of Progesterone Receptor Signaling

Irilone itself does not act as a direct agonist for the progesterone receptor (PR). Instead, it functions as a potentiator, enhancing the signaling of endogenous progesterone[3][4]. Studies have shown that **Irilone**'s mechanism involves crosstalk with other steroid hormone receptors. It can increase PR protein levels through an estrogen receptor (ER)-dependent pathway in breast cancer cells and can enhance progesterone signaling via the glucocorticoid receptor (GR) in endometrial cancer cells[5][8][9]. This multi-receptor interaction underscores its complex and cell-type-specific activity.





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Caption: Irilone potentiates progesterone signaling via ER and GR pathways.



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